

Caspase-1 Inhibitor I: Proper Disposal Procedures & Safety Guide

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Compound of Interest

Compound Name: Caspase-1 Inhibitor I

Cat. No.: B8101268

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Executive Summary & Chemical Identity

Caspase-1 Inhibitor I (typically Z-YVAD-CHO; N-Acetyl-Tyr-Val-Ala-Asp-CHO) is a potent, cell-permeable, reversible inhibitor of Caspase-1 (Interleukin-1

Converting Enzyme).[1] While often classified as non-hazardous under GHS criteria in its solid form, its biological activity and common formulation in DMSO (Dimethyl Sulfoxide) dictate strict disposal protocols to prevent environmental release and personnel exposure.

This guide outlines the mandatory disposal workflows to ensure compliance with laboratory safety standards and environmental regulations (e.g., RCRA in the US).

Chemical Profile Table

Property	Detail
Product Name	Caspase-1 Inhibitor I
Chemical Name	Z-Tyr-Val-Ala-Asp-CHO (Z-YVAD-CHO)
CAS Number	143313-51-3
Physical State	Lyophilized Powder (White) or Liquid Stock (in DMSO)
Bioactivity	Potent Protease Inhibitor (nM)
Solubility	Soluble in DMSO (>10 mg/mL); Water (poor)
Primary Hazard	Bioactive substance; DMSO acts as a skin penetrant carrier.[1]

Hazard Assessment & Pre-Disposal Directives

The "Silent" Hazard: DMSO Carrier Effect

While the peptide aldehyde itself is not acutely toxic (LD50 > 5000 mg/kg typically), it is almost exclusively used in DMSO.

- Risk: DMSO readily penetrates skin and can carry the inhibitor directly into the bloodstream.
- Implication: All liquid waste containing this inhibitor must be treated as Solvent Waste with potential biological activity.

Regulatory Classification (RCRA)

Under US EPA regulations (RCRA):

- Solid Substance: Z-YVAD-CHO is not listed on the P-list (acutely hazardous) or U-list.[1] It is classified as Non-Regulated Chemical Waste unless mixed with hazardous solvents.
- Liquid Form: If dissolved in DMSO or Ethanol, the waste stream is classified based on the solvent (e.g., Ignitable Waste D001 if flash point <60°C, though pure DMSO has a flash point

of ~87°C, mixtures often vary).

Disposal Workflows (Step-by-Step)

Scenario A: Disposal of Liquid Waste (Stock Solutions & Reaction Media)

Context: Expired stock solutions in DMSO or leftover cell culture media containing high concentrations (>1

M) of inhibitor.[1]

- Segregation: Do NOT pour down the sink. The biological activity can disrupt microbial ecosystems in water treatment plants.
- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass waste bottle compatible with solvents.[1]
- Labeling: Apply a hazardous waste label.
 - Constituents: "Dimethyl Sulfoxide (99%), **Caspase-1 Inhibitor I** (<1%)"[1]
 - Hazard Checkbox: Irritant Combustible (if applicable)[1]
- Bulking: Pour liquid into the "Non-Halogenated Organic Solvent" waste stream.
 - Note: If the solution contains heavy metals or other P-listed drugs, segregate into a separate stream.[1]

Scenario B: Disposal of Solid Waste (Original Vials & Powder)

Context: Expired lyophilized powder or residual powder in glass vials.[1]

- Cap & Seal: Ensure the original vial is tightly capped.
- Secondary Containment: Place the vial inside a clear plastic Ziploc bag or a small biohazard bag to prevent breakage/leakage.

- Disposal Stream: Discard into the Solid Chemical Waste drum (often a white or blue pail) destined for Incineration.
 - Why Incineration? High-temperature incineration (>800°C) ensures the complete thermal decomposition of the peptide aldehyde structure, neutralizing bioactivity.[1]

Scenario C: Contaminated Debris (Pipette Tips, Tubes, Gloves)

Context: Consumables used during the handling of the inhibitor.[2]

- Trace Contamination: Tips and tubes with trace amounts (<50 L residual) are generally not regulated as hazardous waste but should be handled prudently.
- Protocol:
 - Sharps: Place pipette tips in a rigid Sharps Container.
 - Solids: Place gloves and tubes in Solid Laboratory Waste.
- Gross Contamination: If a tip is filled with stock solution, eject the liquid into the Liquid Waste container (Scenario A) before disposing of the tip.

Emergency Spill Response Protocol

Immediate Action: Stop, Notify, Assess.

- Small Spill (<10 mL): Manageable by lab personnel.[3]
- Large Spill (>100 mL): Evacuate and contact EHS.

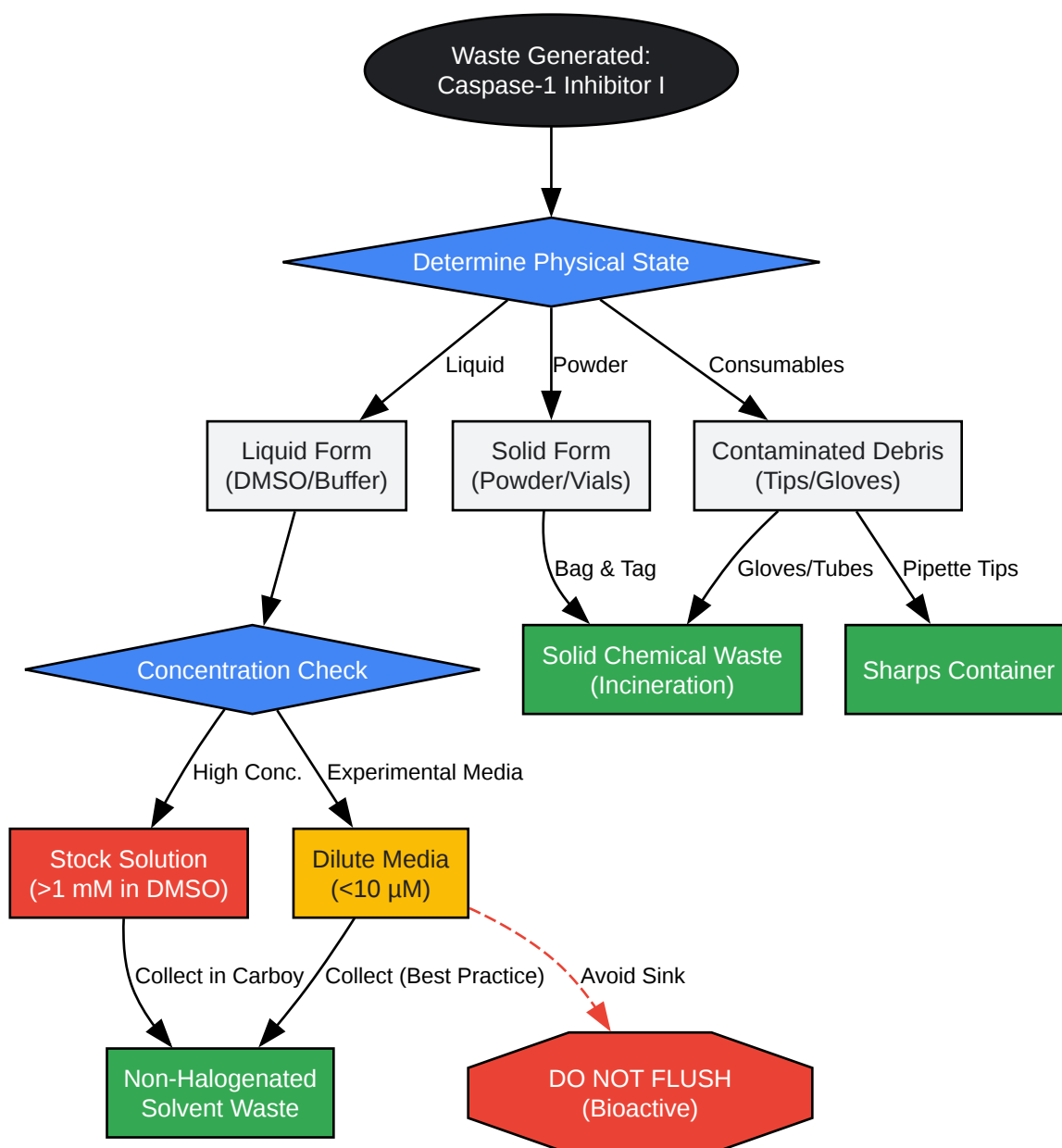
Cleanup Steps:

- PPE: Wear nitrile gloves (double glove recommended due to DMSO), lab coat, and safety goggles.[1]
- Absorb: Place an absorbent pad or vermiculite over the spill. Do not wipe; allow it to soak.

- Deactivate (Optional but Recommended):
 - Wipe the area with 10% Bleach (Sodium Hypochlorite) followed by water.
 - Mechanism:[4] Bleach oxidizes the aldehyde group and hydrolyzes the peptide bonds, reducing bioactivity.
- Disposal: Collect all absorbent materials into a heavy-duty plastic bag. Label as "Debris contaminated with DMSO/Peptide Inhibitor" and dispose of as Solid Chemical Waste.

Decision Matrix & Workflow Visualization

The following diagram illustrates the logical decision path for disposing of **Caspase-1 Inhibitor I** in various states.



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Caption: Operational decision tree for segregating **Caspase-1 Inhibitor I** waste streams based on physical state and concentration.

References

- US Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261.[1] Retrieved from [Link][1]

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[5] National Academies Press. Retrieved from [\[Link\]](#)[1]

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